

Application Notes & Protocols: Safe Handling of Methyl 2-ethynylisonicotinate

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Compound of Interest

Compound Name: Methyl 2-ethynylisonicotinate

CAS No.: 1256810-92-0

Cat. No.: B2418953

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Executive Summary

Methyl 2-ethynylisonicotinate is a heterocyclic building block of significant interest in medicinal chemistry and materials science, primarily due to the unique reactivity of its ethynyl group and the biological relevance of the isonicotinate scaffold. Its structure combines a pyridine ring, a methyl ester, and a terminal alkyne, making it a valuable precursor for synthesizing more complex molecules through reactions like Sonogashira coupling, click chemistry, and various cyclizations. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the essential safety precautions and handling protocols for **Methyl 2-ethynylisonicotinate** to ensure personnel safety and experimental integrity. The protocols herein are grounded in established chemical safety principles and data derived from material safety data sheets (MSDS) and literature on related pyridine and acetylenic compounds.

Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is the foundation of safe laboratory practice. **Methyl 2-ethynylisonicotinate** presents several risks that must be managed through

appropriate controls and personal protective equipment.

The primary hazards are categorized based on GHS classifications and are summarized below.

[1]

Hazard Category	GHS Classification	Hazard Statement	Signal Word
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed	Warning
Skin Irritation	Category 2	H315: Causes skin irritation	Warning[1]
Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning[1]
Respiratory Irritation	STOT SE Category 3	H335: May cause respiratory irritation	Warning[1]
Aquatic Hazard	Acute Category 3	H402: Harmful to aquatic life	Warning

Toxicological Profile & Causality

- Irritation: The compound is a known irritant to the skin, eyes, and respiratory tract.[1] This is a common characteristic of many functionalized aromatic compounds. The pyridine nitrogen can interact with biological macromolecules, and the compound as a whole can cause localized inflammatory responses upon contact. Inhalation of the fine, low-melting-point solid (M.P. 42-44 °C) can easily lead to respiratory irritation.
- Ingestion: It is classified as harmful if swallowed. While specific toxicity data for this exact molecule is limited, pyridine and its derivatives can exhibit toxicity, potentially affecting the liver and nervous system with sufficient exposure.[2][3]
- Reactivity Hazards: The terminal alkyne (ethynyl group) imparts specific reactivity. Acetylenic compounds can be sensitive to air and moisture and, in some cases, can be unstable.[4][5] While this compound is not noted as being explosive, the potential for dust explosions exists when handling any fine organic powder.

Risk Mitigation Strategy

The primary risks are exposure through inhalation of dust, skin/eye contact, and accidental ingestion. The secondary risk relates to the compound's reactivity. Therefore, the safety strategy must prioritize the prevention of direct contact and aerosol generation, alongside proper storage and waste management.

Engineering Controls & Personal Protective Equipment (PPE)

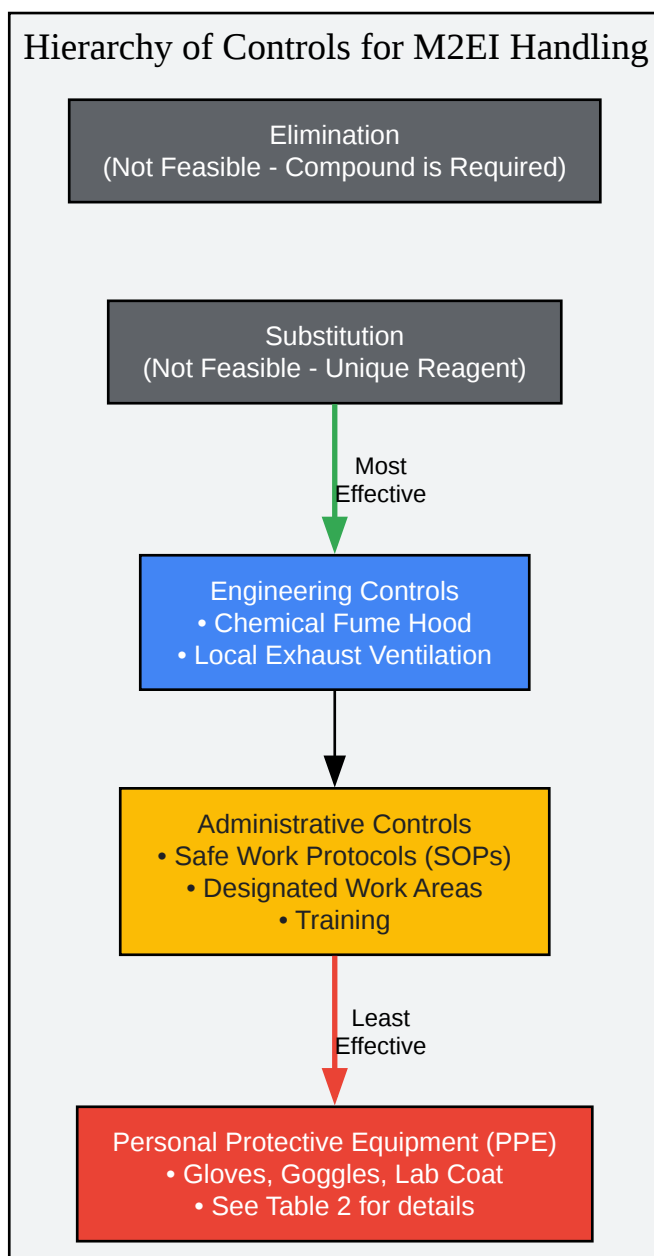
A multi-layered approach to safety, starting with engineering controls, is mandatory.

Engineering Controls

- **Chemical Fume Hood:** All handling of solid **Methyl 2-ethynylisonicotinate** and its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust and vapors.[6]
- **Ventilation:** The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[6][7]
- **Safety Equipment:** An operational safety shower and eyewash station must be readily accessible within a 10-second travel distance from the handling area.[8][9]

Hierarchy of Controls Diagram

The following diagram illustrates the most effective sequence of controls for mitigating hazards associated with **Methyl 2-ethynylisonicotinate**.



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Caption: Hierarchy of controls for safe handling.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Methyl 2-ethynylisonicotinate**.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles (ANSI Z87.1 compliant) or a face shield if there is a splash hazard. [8] [10]	Protects against dust particles and splashes, preventing serious eye irritation.
Hand Protection	Nitrile gloves (check manufacturer's breakthrough time).	Prevents skin contact and irritation. [8] Contaminated gloves must be changed immediately.
Body Protection	Flame-resistant laboratory coat. [10]	Protects skin and clothing from contamination. Cuffed sleeves should be avoided to prevent trapping solids.
Respiratory Protection	Not required if handled exclusively within a fume hood. If a hood is unavailable, a NIOSH-approved respirator with appropriate particulate filters may be required after a formal risk assessment. [9] [11]	Prevents inhalation of dust that can cause respiratory irritation.

Protocols for Safe Handling and Use

Adherence to a standardized protocol is critical for both safety and experimental reproducibility.

Protocol: Weighing and Preparing a Stock Solution

This protocol details the steps for safely handling the solid compound to prepare a solution.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Don all required PPE as specified in Table 2.

- Assemble all necessary equipment (spatula, weigh boat, beaker, stir bar, solvent, etc.) inside the fume hood.
- Weighing:
 - Retrieve the container of **Methyl 2-ethynylisonicotinate** from its storage location (e.g., 2-8°C, inert atmosphere). Allow it to equilibrate to room temperature inside a desiccator before opening to prevent condensation of atmospheric moisture.
 - Carefully open the container inside the fume hood. Avoid creating airborne dust.
 - Using a clean spatula, transfer the desired amount of solid to a weigh boat on a tared balance.
 - Once weighing is complete, securely close the primary container and wipe it down before returning it to storage.
- Solubilization:
 - Carefully add the weighed solid to a beaker or flask containing the desired solvent.
 - Add a stir bar and place the vessel on a stir plate to facilitate dissolution. Do not heat unless the specific experimental protocol requires it, and if so, use a controlled heating mantle and condenser.
 - Ensure the final solution is clearly labeled with the compound name, concentration, solvent, and date.
- Cleanup:
 - Wipe down the spatula and work surface with a solvent-dampened cloth.
 - Dispose of the weigh boat, gloves, and cleaning materials as hazardous waste (see Section 4.2).
 - Wash hands thoroughly with soap and water after removing PPE.[\[8\]](#)

Storage and Waste Disposal

Proper storage and disposal are crucial for maintaining compound integrity and preventing environmental contamination.

Storage Protocol

- Atmosphere: Store under an inert atmosphere (e.g., Argon or Nitrogen). The ethynyl group can be sensitive to oxidative degradation.
- Temperature: Store in a cool, dry place, ideally refrigerated at 2-8°C.
- Container: Keep the container tightly sealed to prevent moisture ingress and sublimation.^[9]
- Location: Store in a designated, locked cabinet away from incompatible materials such as strong oxidizing agents.^{[7][9]} The storage area should be well-ventilated.^[6]

Waste Disposal Protocol

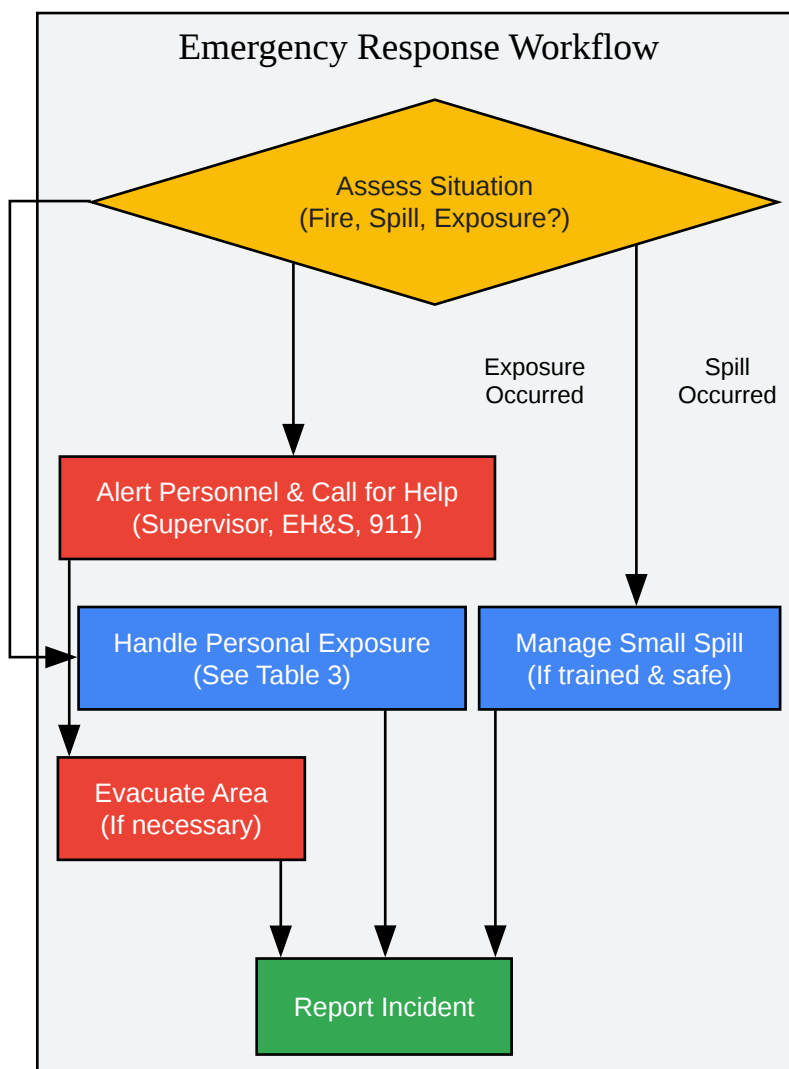
All waste containing **Methyl 2-ethynylisonicotinate** must be treated as hazardous chemical waste.

- Solid Waste: Collect unused solid compound and grossly contaminated materials (e.g., weigh boats, paper towels) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions in a compatible, sealed, and labeled hazardous waste container. Do not mix with incompatible waste streams.
- Sharps: Dispose of any contaminated needles or sharp objects in a designated sharps container.
- Disposal: Never pour this chemical down the drain, as it is harmful to aquatic life.^{[6][7]} Arrange for pickup and disposal through your institution's Environmental Health & Safety (EH&S) department, following all local and national regulations.^[6]

Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Emergency Response Workflow



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Caption: General workflow for emergency situations.

Specific Emergency Actions

Emergency Type	Response Protocol
Skin Contact	Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [1] [7]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding eyelids open. Remove contact lenses if present and easy to do. [9] Seek immediate medical attention from an ophthalmologist. [1]
Inhalation	Move the affected person to fresh air immediately. Keep them at rest in a position comfortable for breathing. If they feel unwell, call a POISON CENTER or physician. [1] [7]
Ingestion	Do NOT induce vomiting. Immediately make the victim drink water (two glasses at most). Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [7]
Small Spill	Evacuate non-essential personnel. Wearing appropriate PPE, cover the spill with an inert absorbent material like vermiculite or sand. [6] Carefully sweep up the material, avoiding dust generation, and place it in a sealed container for hazardous waste disposal. [12] Clean the affected area thoroughly. Do not allow the product to enter drains. [1]
Large Spill / Fire	Evacuate the laboratory immediately and activate the fire alarm. Call emergency services (911). Do not attempt to fight a fire or clean a large spill unless you are trained to do so.

Conclusion

Methyl 2-ethynylisonicotinate is a valuable research chemical that can be handled safely by adhering to the protocols outlined in this guide. The key to safety lies in a comprehensive approach: understanding the material's hazards, utilizing appropriate engineering controls and PPE, following strict handling and disposal procedures, and being prepared for emergencies. By integrating these practices into all laboratory workflows, researchers can minimize risks to themselves and the environment while advancing their scientific objectives.

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